

Personal protective equipment for handling Fmoc-L-Lys(Nvoc)-OH

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Fmoc-L-Lys(Nvoc)-OH

Cat. No.: B2743230

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Essential Safety and Handling Guide for Fmoc-L-Lys(Nvoc)-OH

For researchers, scientists, and drug development professionals, the safe handling and disposal of specialized reagents such as **Fmoc-L-Lys(Nvoc)-OH** are paramount for both personal safety and experimental integrity. This guide provides immediate, essential safety and logistical information, including detailed operational and disposal plans, to ensure the safe and effective use of this compound in the laboratory.

Chemical and Physical Properties

While a comprehensive Safety Data Sheet (SDS) for **Fmoc-L-Lys(Nvoc)-OH** is not readily available, data from supplier information and structurally similar compounds allow for a robust safety assessment.

Property	Value
Chemical Name	(S)-2-(((9H-Fluoren-9-yl)methoxy)carbonylamino)-6-((4,5-dimethoxy-2-nitrobenzyloxy)carbonylamino)hexanoic acid
Synonyms	N2-(((9H-Fluoren-9-yl)methoxy)carbonyl)-N6-(((4,5-dimethoxy-2-nitrobenzyl)oxy)carbonyl)-L-lysine, Photocaged amino acid
CAS Number	150571-28-1
Molecular Formula	C ₃₁ H ₃₃ N ₃ O ₁₀
Molecular Weight	607.61 g/mol
Physical Form	Powder[1]
Storage Temperature	2-8°C[1]
Combustibility	Combustible Solid[1]
Solubility	Soluble in DMSO

Hazard Identification and Personal Protective Equipment (PPE)

Based on information for similar Fmoc-protected amino acids, **Fmoc-L-Lys(Nvoc)-OH** may cause skin, eye, and respiratory tract irritation.[2][3] The Nvoc (nitroveratryloxycarbonyl) group is photolabile and can decompose upon exposure to light, potentially forming hazardous byproducts such as o-nitrosobenzaldehyde. Therefore, appropriate personal protective equipment must be worn at all times.

PPE Category	Item	Specifications and Use
Eye and Face Protection	Safety Glasses with Side Shields or Goggles	Conforming to EN166 (EU) or NIOSH (US) standards to protect against dust particles and potential splashes.
Hand Protection	Chemical-Resistant Gloves	Nitrile or neoprene gloves are recommended. Gloves must be inspected prior to use and disposed of properly after handling the compound.
Skin and Body Protection	Laboratory Coat	A standard, long-sleeved laboratory coat should be worn to protect skin and personal clothing. For larger quantities or where there is a significant risk of spillage, impervious clothing should be considered.
Respiratory Protection	Dust Mask or Respirator	For handling small quantities in a well-ventilated area, a dust mask may be sufficient. In cases of poor ventilation or when handling larger quantities that may generate significant dust, a NIOSH-approved respirator is recommended.
Foot Protection	Closed-Toe Shoes	Essential for protecting feet from spills and falling objects in a laboratory setting.

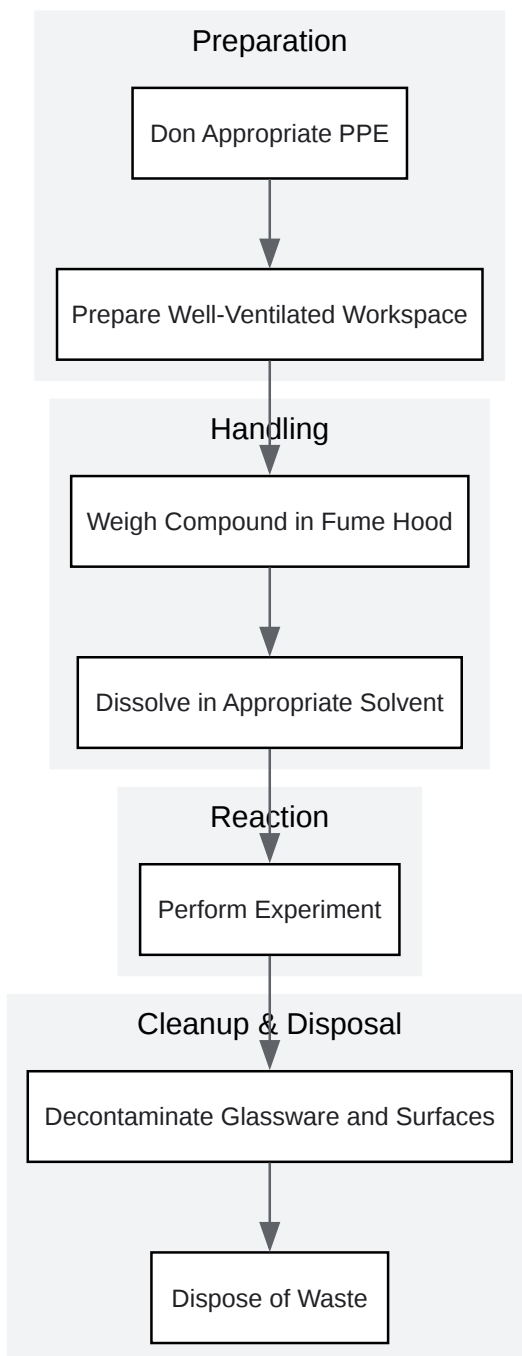
Operational Plan: Step-by-Step Handling Procedures

Adherence to a strict operational protocol is crucial for minimizing exposure and ensuring the integrity of the compound.

- Preparation and Engineering Controls:
 - Work in a well-ventilated area, preferably within a chemical fume hood, especially when weighing the powder or preparing solutions.
 - Ensure that an eyewash station and safety shower are readily accessible.
 - Before handling, allow the container to reach room temperature to prevent condensation.
- Weighing and Solution Preparation:
 - Use appropriate tools, such as a spatula, to handle the solid material.
 - Avoid creating dust. If dust is generated, ensure adequate respiratory protection is in use.
 - When dissolving the compound, add the solvent slowly to the solid to minimize splashing.
- General Hygiene:
 - Wash hands thoroughly with soap and water after handling the compound and before leaving the laboratory.
 - Do not eat, drink, or smoke in the laboratory.
 - Keep the container tightly closed when not in use and store it in a cool, dry, and well-ventilated place, protected from light.

Experimental Workflow: Handling Fmoc-L-Lys(Nvoc)-OH

Workflow for Handling Fmoc-L-Lys(Nvoc)-OH

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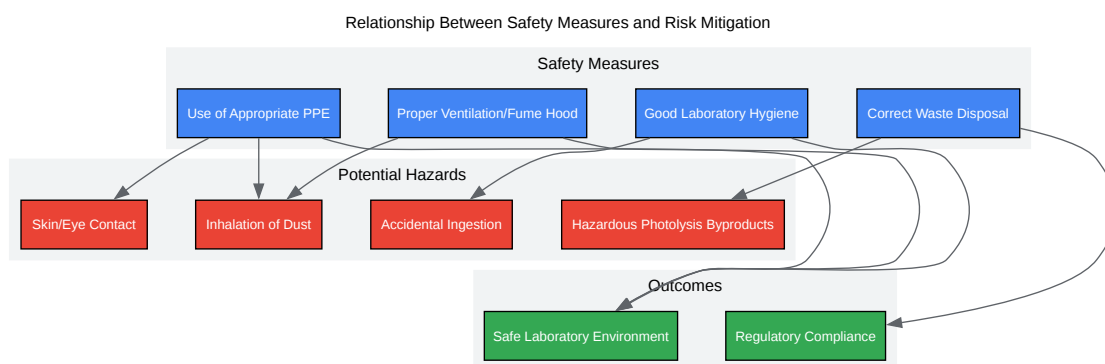
Caption: A general workflow for the safe handling of **Fmoc-L-Lys(Nvoc)-OH** in a laboratory setting.

Disposal Plan

Proper disposal of **Fmoc-L-Lys(Nvoc)-OH** and its associated waste is critical to prevent environmental contamination and ensure regulatory compliance.

- Solid Waste:
 - Unused or expired solid **Fmoc-L-Lys(Nvoc)-OH** should be collected in a clearly labeled, sealed container for hazardous chemical waste.
 - Contaminated disposable materials, such as gloves, weighing paper, and pipette tips, should also be placed in this container.
- Liquid Waste:
 - Solutions containing **Fmoc-L-Lys(Nvoc)-OH** should be disposed of in a designated, labeled container for hazardous liquid waste. The nature of the solvent will also dictate the appropriate waste stream.
 - Special Consideration for Nvoc Deprotection: The deprotection of the Nvoc group is typically achieved through photolysis (exposure to UV light). The resulting byproducts, including o-nitrosobenzaldehyde, are potentially toxic. Therefore, liquid waste from experiments involving the cleavage of the Nvoc group should be treated as hazardous and collected in a separate, clearly labeled waste container.
- General Disposal Procedures:
 - Do not dispose of **Fmoc-L-Lys(Nvoc)-OH** down the drain or in regular trash.
 - All waste containers must be kept closed when not in use and stored in a designated waste accumulation area.
 - Follow all local, state, and federal regulations for the disposal of chemical waste. Consult your institution's Environmental Health and Safety (EHS) department for specific guidance.

Logical Relationship: Safety Measures and Risk Mitigation



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Caption: The relationship between implementing safety measures and mitigating the risks associated with handling **Fmoc-L-Lys(Nvoc)-OH**.

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References

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- To cite this document: BenchChem. [Personal protective equipment for handling Fmoc-L-Lys(Nvoc)-OH]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b2743230#personal-protective-equipment-for-handling-fmoc-l-lys-nvoc-oh\]](https://www.benchchem.com/product/b2743230#personal-protective-equipment-for-handling-fmoc-l-lys-nvoc-oh)

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